

An In-depth Technical Guide to 2-Bromo-4-chlorotoluene

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Compound of Interest

Compound Name: 2-Bromo-4-chlorotoluene

Cat. No.: B1197611

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This technical guide provides a comprehensive overview of the chemical properties of **2-Bromo-4-chlorotoluene**, tailored for researchers, scientists, and professionals in drug development. This document outlines its fundamental molecular characteristics and illustrates a common synthetic route.

Molecular and Physical Properties

2-Bromo-4-chlorotoluene is a halogenated aromatic compound.^[1] Its core structure consists of a toluene backbone with bromine and chlorine substituents.^[1] The IUPAC name for this compound is 2-bromo-4-chloro-1-methylbenzene.^{[1][2]}

A summary of its key molecular data is presented in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₇ H ₆ BrCl	^{[1][2][3][4]}
Molecular Weight	205.48 g/mol	^{[1][2][3][4]}
CAS Number	27139-97-5	^{[1][2][3]}
Appearance	Clear, colorless liquid	^[1]
Density	1.54 g/cm ³	^[3]

Synthesis of 2-Bromo-4-chlorotoluene

A common method for the synthesis of **2-Bromo-4-chlorotoluene** involves the bromination of 4-chlorotoluene. The following section details a representative experimental protocol for this chemical transformation.

Experimental Protocol: Bromination of 4-chlorotoluene

Objective: To synthesize **2-Bromo-4-chlorotoluene** by electrophilic aromatic substitution of 4-chlorotoluene.

Materials:

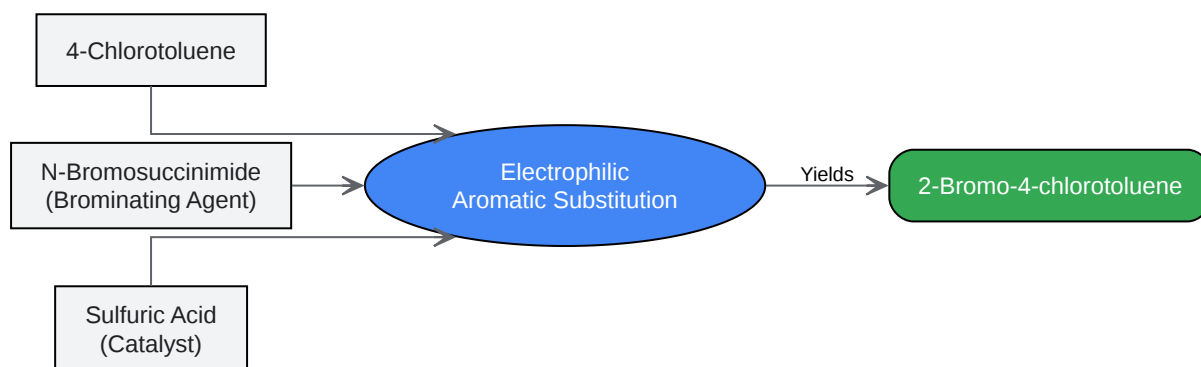
- 4-chlorotoluene
- N-Bromosuccinimide (NBS)
- Sulfuric acid (concentrated)
- Dichloromethane (DCM)
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Round-bottom flask
- Magnetic stirrer and stir bar
- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- In a clean, dry round-bottom flask, dissolve 4-chlorotoluene in dichloromethane.

- Carefully add N-Bromosuccinimide to the solution.
- Slowly add concentrated sulfuric acid dropwise to the reaction mixture while stirring.
- Attach a reflux condenser and heat the mixture to reflux. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Once the reaction is complete, allow the mixture to cool to room temperature.
- Quench the reaction by slowly adding a saturated sodium bicarbonate solution.
- Transfer the mixture to a separatory funnel and extract the organic layer.
- Wash the organic layer with brine, then dry it over anhydrous magnesium sulfate.
- Filter the drying agent and concentrate the organic solvent using a rotary evaporator to obtain the crude product.
- Purify the crude product by column chromatography to yield pure **2-Bromo-4-chlorotoluene**.

The logical workflow for the synthesis of **2-Bromo-4-chlorotoluene** is depicted in the following diagram.



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Synthesis of **2-Bromo-4-chlorotoluene**.

Applications in Research and Development

2-Bromo-4-chlorotoluene serves as a versatile intermediate in organic synthesis.^[1] Its reactive halogen substituents make it a valuable building block in the synthesis of more complex molecules, including pharmaceuticals and agrochemicals.^[1] It is also utilized in material science for the development of novel polymers.^[1]

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References

- 1. Buy 2-Bromo-4-chlorotoluene | 27139-97-5 [smolecule.com]
- 2. 2-Bromo-4-chloro-1-methylbenzene | C₇H₆BrCl | CID 609898 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2-Bromo-4-chlorotoluene | 27139-97-5 | FB64647 | Biosynth [biosynth.com]
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